

# A Comprehensive Technical Guide to the Physical Properties of 3-Methoxy-1-propanol

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## Compound of Interest

Compound Name: 3-Methoxy-1-propanol

Cat. No.: B072126

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## Introduction

**3-Methoxy-1-propanol** (CAS No. 1589-49-7), also known as propylene glycol methyl ether, is a versatile solvent with a wide range of applications in various industries, including pharmaceuticals, coatings, and cleaning agents.<sup>[1][2]</sup> Its unique combination of a hydroxyl group and an ether linkage imparts a desirable balance of hydrophilic and lipophilic characteristics. This guide provides an in-depth overview of the core physical properties of **3-Methoxy-1-propanol**, complete with detailed experimental protocols for their determination. All quantitative data is summarized in structured tables for ease of reference and comparison.

## Core Physical Properties

The physical characteristics of **3-Methoxy-1-propanol** are crucial for its application in various formulations and processes. A comprehensive summary of these properties is presented below.

## General and Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C4H10O2	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	90.12 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Appearance	Colorless to light yellow, clear liquid	<a href="#">[3]</a> <a href="#">[7]</a>
Odor	Mild, sweet odor	<a href="#">[1]</a>
CAS Number	1589-49-7	<a href="#">[1]</a> <a href="#">[7]</a>

## Thermal and Flammability Properties

Property	Value	Source(s)
Boiling Point	150-153 °C	<a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Melting Point	-84.2 °C (estimate) to -96.7 °C	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Flash Point	38 °C (closed cup)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>

## Optical and Other Physical Properties

Property	Value	Source(s)
Density	0.940 - 0.9455 g/cm <sup>3</sup> at 20 °C	<a href="#">[5]</a> <a href="#">[11]</a>
Refractive Index	n <sub>20/D</sub> 1.413	<a href="#">[5]</a> <a href="#">[9]</a>
Vapor Pressure	0.952 - 1.0 mmHg at 25 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Viscosity	Not available	<a href="#">[3]</a>

## Solubility Profile

Solvent	Solubility	Source(s)
Water	Completely miscible	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Methanol	Soluble	<a href="#">[3]</a> <a href="#">[7]</a>
Acetone	Soluble	<a href="#">[3]</a> <a href="#">[7]</a>
Organic Solvents	Miscible with a wide range	<a href="#">[12]</a>

## Experimental Protocols for Property Determination

The accurate determination of physical properties is paramount for the safe and effective use of chemical substances. The following sections detail the standardized methodologies for measuring the key physical properties of **3-Methoxy-1-propanol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **3-Methoxy-1-propanol**, a micro-boiling point method can be employed, which is suitable for small sample volumes.[\[12\]](#)[\[13\]](#)

Methodology:

- A small amount of the liquid (approximately 0.5 mL) is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The test tube is gently heated in a controlled manner, for instance, using a Thiele tube or a metal heating block.[\[13\]](#)[\[14\]](#)
- As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[\[14\]](#)

## Measurement of Density

Density, the mass per unit volume of a substance, can be determined using several methods. The pycnometry method is a simple and accurate technique for liquids.[\[4\]](#)

Methodology:

- A pycnometer, a flask of a known volume, is thoroughly cleaned, dried, and weighed.
- The pycnometer is then filled with **3-Methoxy-1-propanol**, ensuring no air bubbles are present.
- The filled pycnometer is brought to a constant temperature (e.g., 20 °C) in a water bath.
- Any excess liquid is removed, and the exterior of the pycnometer is carefully dried.
- The filled pycnometer is weighed.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. For **3-Methoxy-1-propanol**, a closed-cup method such as the Pensky-Martens or Tag Closed-Cup test is appropriate.[\[1\]](#)[\[2\]](#)[\[15\]](#)

Methodology (ASTM D56 - Tag Closed-Cup):[\[2\]](#)[\[15\]](#)

- A specified volume of the sample is placed in the test cup of the Tag Closed-Cup apparatus.[\[15\]](#)
- The lid is closed, and the sample is heated at a slow, constant rate.[\[15\]](#)
- An ignition source (a small flame) is periodically passed over an opening in the lid.[\[2\]](#)
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a brief flash.[\[2\]](#)

## Measurement of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. An Abbe refractometer is a common instrument for this measurement.

Methodology:

- A few drops of **3-Methoxy-1-propanol** are placed on the prism of the Abbe refractometer.
- The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.
- The refractive index is read directly from the instrument's scale.
- The temperature is controlled, typically at 20 °C, as the refractive index is temperature-dependent.

## Viscosity Measurement

While specific viscosity data for **3-Methoxy-1-propanol** was not readily available, a common method for determining the viscosity of a liquid is through the use of a capillary viscometer.

Methodology (Ostwald Viscometer):

- A known volume of **3-Methoxy-1-propanol** is introduced into the viscometer.
- The liquid is drawn up into the upper bulb by suction.
- The time taken for the liquid to flow between two marked points on the capillary is measured using a stopwatch.
- The kinematic viscosity is calculated using the flow time and the viscometer constant. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the liquid.

## Solubility Assessment

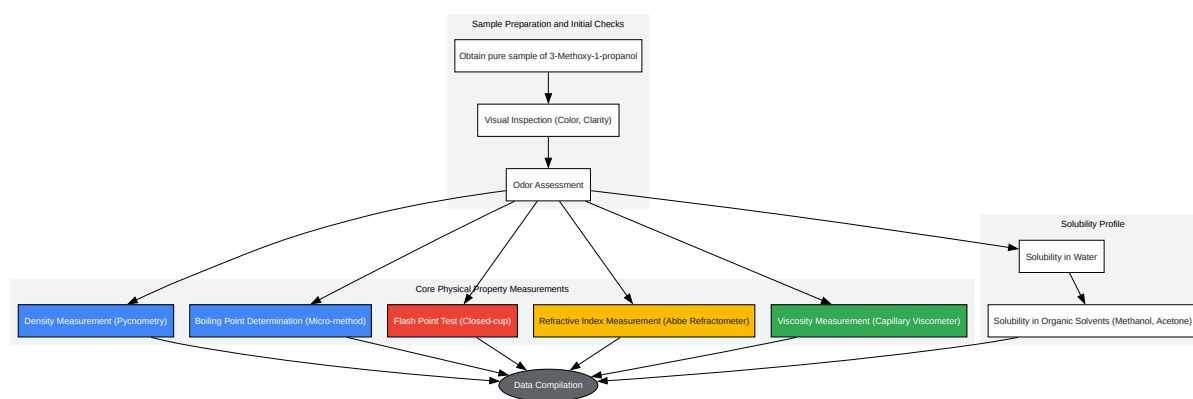
The solubility of **3-Methoxy-1-propanol** in various solvents is determined by simple miscibility tests.

#### Methodology:

- A small, measured amount of **3-Methoxy-1-propanol** is added to a test tube.
- A measured volume of the solvent (e.g., water, methanol, acetone) is added to the test tube.  
[16]
- The mixture is agitated vigorously.
- The solubility is observed and recorded. A substance is considered miscible if it forms a single, homogeneous phase with the solvent in all proportions.[3][7]

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of **3-Methoxy-1-propanol**.



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